

Chemical structure and IUPAC name of Ethyl 2-(3-bromophenyl)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-(3-bromophenyl)acetate

Cat. No.: B087286

[Get Quote](#)

An In-depth Technical Guide to Ethyl 2-(3-bromophenyl)acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **Ethyl 2-(3-bromophenyl)acetate**, a key intermediate in organic synthesis.

Chemical Structure and IUPAC Name

Ethyl 2-(3-bromophenyl)acetate is an aromatic ester with a bromine atom substituted at the meta position of the phenyl ring.

- IUPAC Name: **ethyl 2-(3-bromophenyl)acetate**
- Synonyms: Ethyl 3-Bromophenylacetate, Benzeneacetic acid, 3-bromo-, ethyl ester
- CAS Number: 14062-30-7
- Molecular Formula: C₁₀H₁₁BrO₂
- SMILES: CCOC(=O)Cc1cccc(Br)c1

**2. Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl 2-(3-bromophenyl)acetate** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	243.1 g/mol	[1][2][3]
Boiling Point	121 °C at 2 mmHg90.00°C - 92.00°C285.1 ± 15.0 °C at 760 mmHg	[4][5]
Density (Specific Gravity)	1.4 ± 0.1 g/cm ³ 1.39 (20/20)	[4][5]
Flash Point	126 °C126.2 ± 20.4 °C	[4][5][6]
Refractive Index	1.536	[4][5][6]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	
Storage	Sealed in dry, room temperature	[7][8]

Experimental Protocol: Synthesis of Ethyl 2-(3-bromophenyl)acetate

The following protocol details a common method for the synthesis of **Ethyl 2-(3-bromophenyl)acetate** via the esterification of 3-bromophenylacetic acid.[7]

Materials:

- 3-bromophenylacetic acid (1.00 equiv)
- Ethanol
- Thionyl chloride (2.00 equiv)

- Ethyl acetate
- Water
- Saturated saline solution
- Anhydrous sodium sulfate

Equipment:

- 250 mL round-bottom flask
- Stirring apparatus
- Apparatus for heating under reflux
- Rotary evaporator

Procedure:

- To a 250 mL round-bottom flask, add 3-bromophenylacetic acid (e.g., 5 g, 23.25 mmol) and ethanol (80 mL).
- While stirring at 0 °C, slowly add thionyl chloride (e.g., 5.6 g, 46.28 mmol) dropwise.
- Heat the reaction mixture to reflux and maintain for 2 hours.
- After the reaction is complete, concentrate the mixture under reduced pressure to remove the solvent.
- Quench the reaction by adding water.
- Extract the aqueous phase with ethyl acetate (3 x 30 mL).
- Combine the organic layers and wash with saturated saline solution (50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

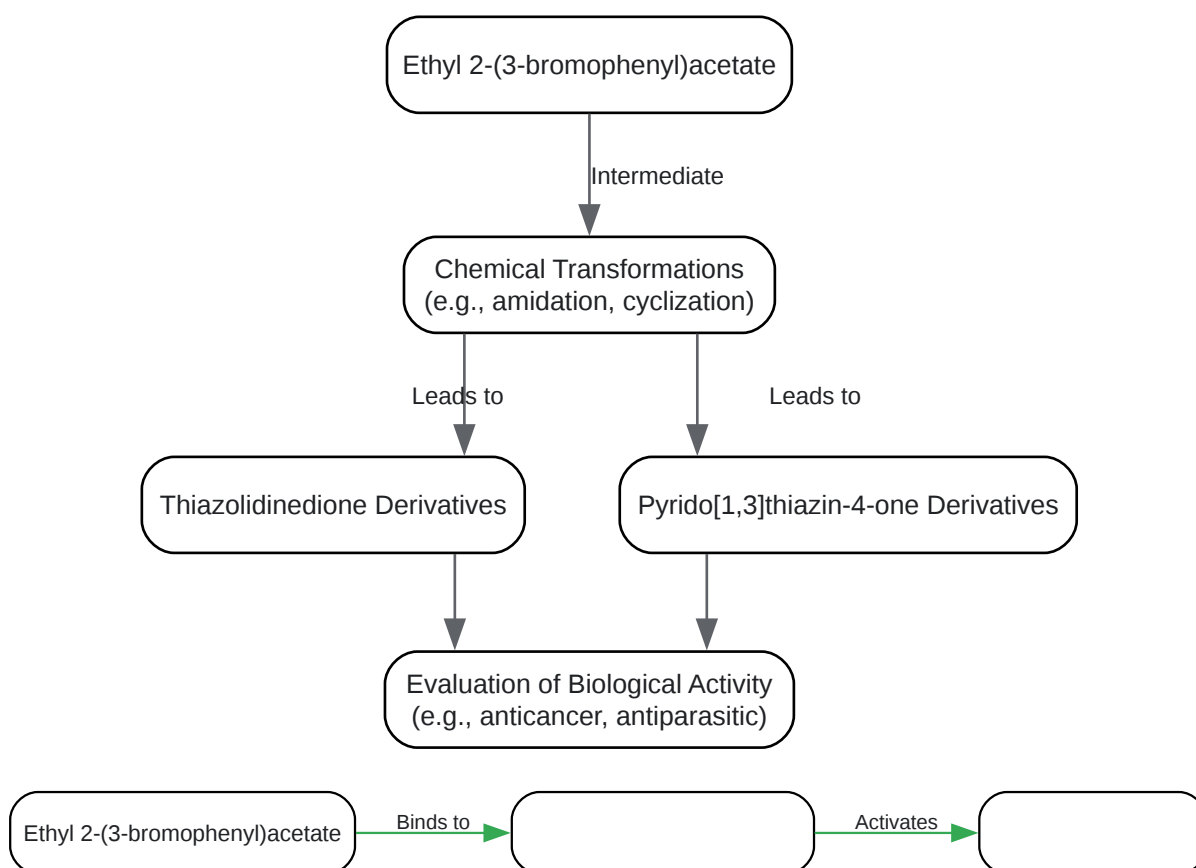
- The final product, **ethyl 2-(3-bromophenyl)acetate**, is obtained as a colorless oil (expected yield: ~97%).^[7]

Applications in Drug Discovery and Organic Synthesis

Ethyl 2-(3-bromophenyl)acetate serves as a versatile intermediate in the synthesis of various biologically active molecules. The presence of the bromine atom on the phenyl ring allows for further functionalization through cross-coupling reactions, enabling the creation of diverse chemical scaffolds.

Synthesis of Bioactive Heterocycles

Ethyl 2-(3-bromophenyl)acetate is a precursor for the synthesis of heterocyclic compounds with potential therapeutic applications. For example, it can be used in the synthesis of substituted thiazolidinediones and pyrido[3,2-e][6]thiazin-4-ones, which have been investigated for their biological activities.^[9]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ethyl 2-(3-bromophenyl)acetate | 14062-30-7 | Buy Now [molport.com]
- 2. 14062-30-7 CAS Manufactory [m.chemicalbook.com]
- 3. ETHYL 2-(3-BROMOPHENYL)ACETATE | 14062-30-7 [chemicalbook.com]
- 4. Ethyl (3-bromophenyl)acetate | CAS#:14062-30-7 | Chemsrce [chemsrc.com]
- 5. CAS:14062-30-7 FT-0649914 ETHYL 2-(3-BROMOPHENYL)ACETATE Product Detail Information [finetechchem.com]
- 6. CAS # 14062-30-7, Ethyl (3-Bromophenyl)Acetate: more information. [www.chemblink.com]
- 7. ETHYL 2-(3-BROMOPHENYL)ACETATE | 14062-30-7 [chemicalbook.com]
- 8. 14062-30-7|Ethyl 2-(3-bromophenyl)acetate|BLD Pharm [bldpharm.com]
- 9. T3P-Promoted Synthesis of a Series of 2-Aryl-3-phenyl-2,3-dihydro-4H-pyrido[3,2-e][1,3]thiazin-4-ones and Their Activity against the Kinetoplastid Parasite Trypanosoma brucei - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical structure and IUPAC name of Ethyl 2-(3-bromophenyl)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087286#chemical-structure-and-iupac-name-of-ethyl-2-3-bromophenyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com